

N,N-Dicyclohexyl-2-fluorobenzamide: An Inquiry into its Biological Profile

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Compound of Interest

Compound Name: *N,N-dicyclohexyl-2-fluorobenzamide*

Cat. No.: B7882386

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Despite its defined chemical structure, a comprehensive review of publicly accessible scientific literature reveals a significant lack of research into the biological activities and pharmacological profile of **N,N-dicyclohexyl-2-fluorobenzamide**. This technical guide summarizes the available chemical information and underscores the absence of substantive biological data, highlighting a potential area for future scientific investigation.

Chemical Identity and Properties

N,N-dicyclohexyl-2-fluorobenzamide, identified by the CAS number 574715-85-8, is a synthetic organic compound with the molecular formula C₁₉H₂₆FNO and a molecular weight of 303.42 g/mol .^{[1][2]} Its structure features a 2-fluorobenzoyl group attached to a dicyclohexylamine moiety.

Table 1: Physicochemical Properties of **N,N-Dicyclohexyl-2-fluorobenzamide**

Property	Value	Source
CAS Number	574715-85-8	^[2]
Molecular Formula	C ₁₉ H ₂₆ FNO	^{[1][2]}
Molecular Weight	303.418 g/mol	^{[1][2]}

Synthesis

While specific, detailed experimental protocols for the synthesis of **N,N-dicyclohexyl-2-fluorobenzamide** are not readily available in peer-reviewed journals, a related synthesis for N-Cyclohexyl-2-fluorobenzamide has been described. This procedure involves the reaction of 2-fluorobenzoyl chloride with cyclohexylamine. It is plausible that a similar synthetic strategy, substituting dicyclohexylamine for cyclohexylamine, could be employed for the synthesis of the title compound.

Biological Activity and Pharmacological Data: A Knowledge Gap

A thorough search of prominent scientific databases and literature repositories did not yield any studies detailing the biological activity, mechanism of action, or pharmacological properties of **N,N-dicyclohexyl-2-fluorobenzamide**. There is no publicly available information regarding its potential therapeutic effects, toxicity, or interactions with biological systems. Screening library results and data from biological assays are also absent from the current scientific record.

Consequently, it is not possible to provide quantitative data on its biological efficacy (e.g., IC₅₀, EC₅₀, K_i values), pharmacokinetic parameters, or to describe any associated signaling pathways. The absence of such data precludes the creation of the requested data tables and signaling pathway diagrams.

Future Directions

The lack of biological data for **N,N-dicyclohexyl-2-fluorobenzamide** presents an open area for pharmacological research. Future studies could involve:

- High-throughput screening: To identify potential biological targets and therapeutic areas.
- In vitro and in vivo assays: To characterize its pharmacological effects and toxicological profile.
- Mechanism of action studies: To elucidate the molecular pathways through which it may exert any biological effects.

Until such research is conducted and published, the biological profile of **N,N-dicyclohexyl-2-fluorobenzamide** remains unknown. This document serves to highlight this knowledge gap for researchers, scientists, and drug development professionals who may be interested in exploring the potential of this and other under-investigated chemical entities.

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References

- 1. chemcd.com [chemcd.com]
- 2. chemcd.com [chemcd.com]
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